

5-Carboxyphthalide chemical structure and IUPAC name

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Compound of Interest

Compound Name: 5-Carboxyphthalide

Cat. No.: B1580894

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An In-depth Technical Guide to 5-Carboxyphthalide

This guide provides a comprehensive overview of **5-Carboxyphthalide**, a significant chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. The document details its chemical identity, physicochemical properties, synthesis protocols, and its role in synthetic pathways.

Chemical Identity and Structure

5-Carboxyphthalide is a white crystalline solid organic compound.[1][2] Its core structure consists of a phthalide ring system substituted with a carboxylic acid group at the 5-position.

- IUPAC Name: 1-oxo-3H-2-benzofuran-5-carboxylic acid[3]
- CAS Number: 4792-29-4[2][4][5][6][7]
- Molecular Formula: C₉H₆O₄[1][2][5][6][7]
- Synonyms: 1-Oxo-1,3-dihydroisobenzofuran-5-carboxylic acid, Phthalide-5-carboxylic acid[2][3][5][6]

The chemical structure is represented by the following SMILES and InChI identifiers:

- SMILES: OC(=O)c1ccc2C(=O)OCc2c1
- InChI: 1S/C9H6O4/c10-8(11)5-1-2-7-6(3-5)4-13-9(7)12/h1-3H,4H2,(H,10,11)

Physicochemical Properties

The quantitative physicochemical properties of **5-Carboxyphthalide** are summarized in the table below. This data is essential for its application in experimental settings, influencing factors such as solvent selection, reaction temperature, and purification methods.

Property	Value
Molar Mass	178.14 g/mol [1]
Density	1.502 g/cm ³ [1][5][7]
Boiling Point	481.1 ± 45.0 °C (Predicted) [1][5][7]
Flash Point	206.3 °C [1][7]
pKa	3.73 ± 0.20 (Predicted) [1][2]
Vapor Pressure	4.57 x 10 ⁻¹⁰ mmHg at 25°C [1][7]
Solubility	Insoluble in water; Soluble in chloroform and ether. [1]

Synthesis of 5-Carboxyphthalide

5-Carboxyphthalide is a valuable intermediate, particularly in the synthesis of pharmaceuticals, dyes, and photosensitive compounds. [1] One established method for its preparation involves the reaction of terephthalic acid with a formaldehyde source in the presence of oleum (fuming sulfuric acid). [8][9][10]

This protocol is based on a method designed for high yield and purity. [9]

Materials:

- Terephthalic acid

- Oleum (20% SO₃)
- Paraformaldehyde
- Sodium Hydroxide (NaOH) solution (e.g., 10%)
- Sulfuric Acid (H₂SO₄) solution (e.g., 50% or 96%)
- Activated Carbon
- Water

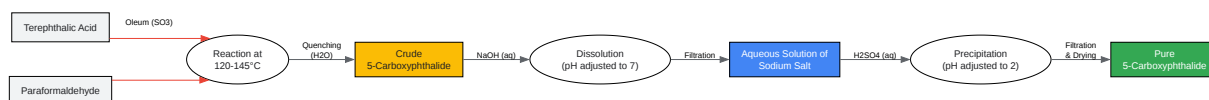
Procedure:

- Reaction Setup: Charge a suitable reactor with terephthalic acid.
- Addition of Reagents: Add oleum (containing at least 20% SO₃) to the reactor, followed by the addition of paraformaldehyde.
- Heating: Heat the reaction mixture to a temperature between 120-145°C and agitate for several hours (e.g., 4.5 to 17 hours).[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Quenching and Filtration: After the reaction is complete, carefully add water to the mixture and adjust the temperature to approximately 70-100°C. Filter the resulting precipitate and wash it with water.[\[9\]](#)[\[11\]](#)
- Purification via pH Adjustment:
 - Suspend the crude product in water.
 - Adjust the pH of the suspension to approximately 7 with a NaOH solution to dissolve the **5-carboxyphthalide**.[\[9\]](#)[\[11\]](#)
 - Add activated carbon to the solution, stir, and then filter to remove impurities.
 - Heat the filtrate to around 65-85°C.[\[9\]](#)[\[11\]](#)

- Precipitation and Isolation: Acidify the filtrate by adding sulfuric acid until the pH reaches approximately 2. This will precipitate the purified **5-carboxyphthalide**.[\[9\]](#)[\[11\]](#)
- Final Steps: Isolate the precipitated product by filtration, wash it with water, and dry to obtain the final product with a yield of over 80%.[\[9\]](#)[\[11\]](#)

Synthetic Pathway Visualization

The synthesis of **5-Carboxyphthalide** from terephthalic acid is a key industrial process. The logical workflow for this chemical transformation is illustrated below.



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Caption: Synthesis workflow for **5-Carboxyphthalide**.

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